

A Technical Guide to Carprofen-13C,d3 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carprofen-13C,d3

Cat. No.: B12402638

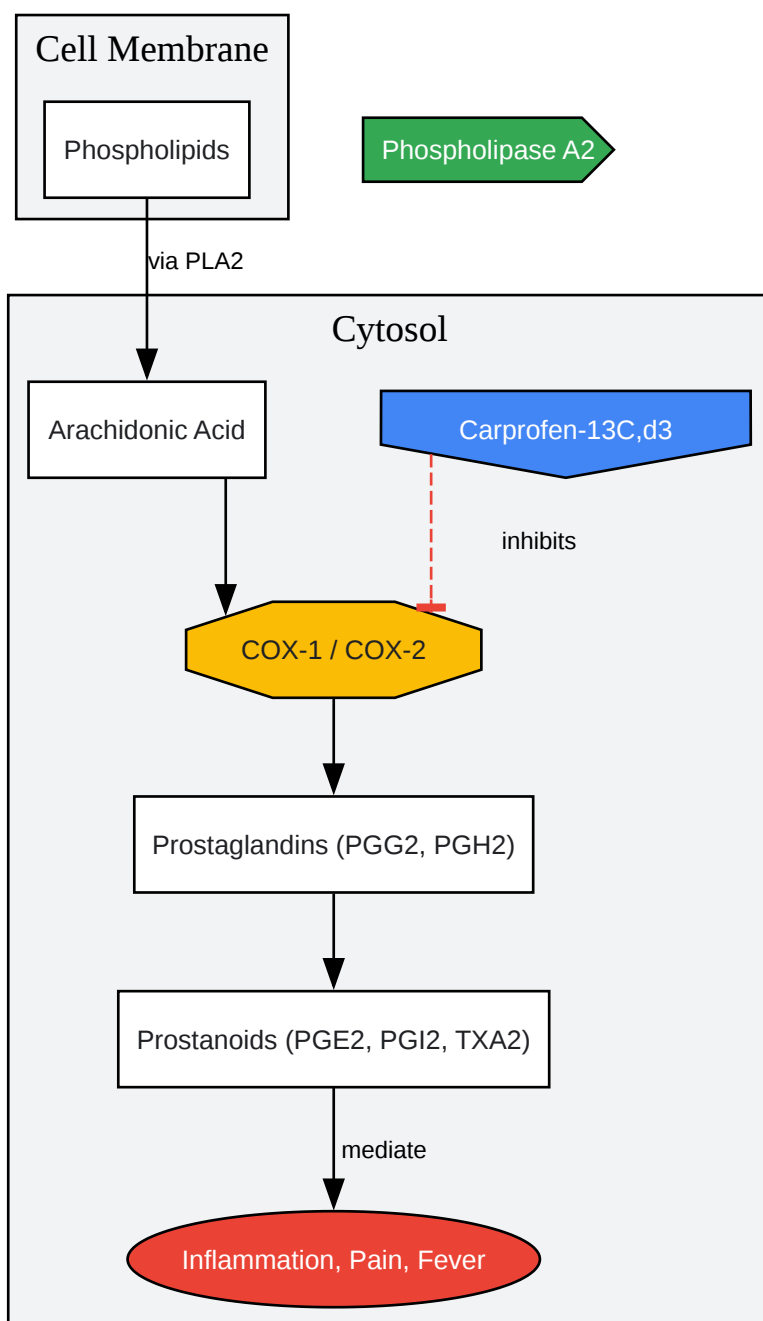
[Get Quote](#)

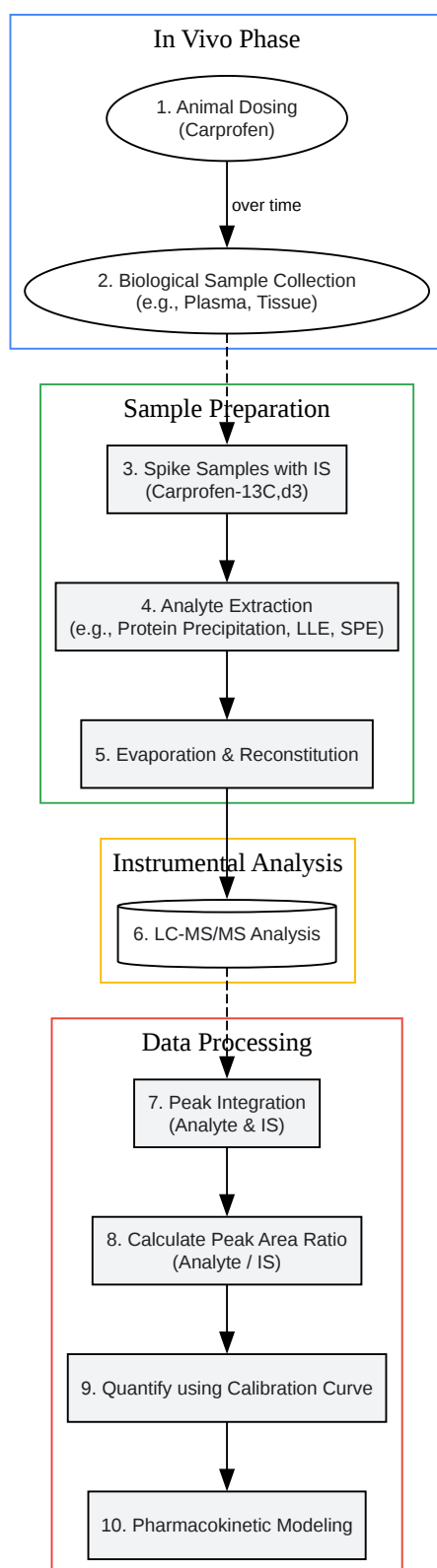
For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Carprofen-13C,d3**, a stable isotope-labeled internal standard crucial for the accurate quantification of the non-steroidal anti-inflammatory drug (NSAID) Carprofen. Primarily used in veterinary medicine, Carprofen's analgesic and anti-inflammatory properties are of significant interest in drug development and safety studies.^{[1][2]} The use of a heavy-labeled internal standard like **Carprofen-13C,d3** is the gold standard in quantitative bioanalysis, particularly for liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays, as it co-elutes with the unlabeled analyte and corrects for variations in sample preparation and instrument response.

Mechanism of Action: COX Inhibition

Carprofen exerts its therapeutic effects by inhibiting the cyclooxygenase (COX) enzymes, COX-1 and COX-2.^[3] These enzymes are responsible for converting arachidonic acid into prostaglandins (PGs), which are key signaling molecules that mediate inflammation, pain, and fever.^[1] By blocking this pathway, Carprofen effectively reduces the inflammatory response. Its specificity for COX-2 over COX-1 varies between species.^[2]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carprofen | C₁₅H₁₂ClNO₂ | CID 2581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Carprofen - Wikipedia [en.wikipedia.org]
- 3. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [A Technical Guide to Carprofen-¹³C,₃ for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12402638#commercial-suppliers-of-carprofen-13c-d3-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

